

Tungsten Isotope Applications in Geological Dating: A Technical Guide

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Compound of Interest

Compound Name: Tungsten

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This in-depth technical guide explores the application of **tungsten** (W) isotopes in geological dating, with a primary focus on the ^{182}Hf - ^{182}W chronometer. This system is a powerful tool for dating early Solar System events, particularly planetary core formation and differentiation, which occurred within the first ~60 million years of its history. This guide is intended for researchers, scientists, and professionals in geochemistry and planetary science.

Fundamental Principles of the Hafnium-Tungsten (Hf-W) Dating System

The ^{182}Hf - ^{182}W isotopic system is based on the beta decay of Hafnium-182 (^{182}Hf) to **Tungsten**-182 (^{182}W) with a half-life of 8.9 million years.^{[1][2]} This short half-life makes it an extinct radionuclide today, meaning any primordial ^{182}Hf has completely decayed.^[1] Its utility lies in tracing events that occurred very early in the Solar System's history when ^{182}Hf was still present.

The key to the Hf-W dating system is the different geochemical behavior of hafnium and **tungsten**. Hafnium is a lithophile element, meaning it preferentially partitions into the silicate mantle during planetary differentiation.^{[2][3]} In contrast, **tungsten** is moderately siderophile, causing it to preferentially partition into the metallic core.^{[2][3]} This fractionation of Hf from W during core formation leads to variations in the $^{182}\text{W}/^{184}\text{W}$ ratio in the silicate portions of planetary bodies, which can be used to date the timing of this differentiation.^{[2][3]}

If core formation occurs early, while ^{182}Hf is still abundant, the silicate mantle will be enriched in Hf relative to W. The subsequent decay of ^{182}Hf to ^{182}W will result in a mantle with a higher $^{182}\text{W}/^{184}\text{W}$ ratio compared to undifferentiated bodies like chondritic meteorites.[\[1\]](#)[\[2\]](#)

Conversely, if core formation happens later, after most of the ^{182}Hf has already decayed, the resulting mantle will have a $^{182}\text{W}/^{184}\text{W}$ ratio closer to the initial Solar System value.

Tungsten has five naturally occurring isotopes.[\[4\]](#) The abundance of ^{182}W is influenced by the decay of ^{182}Hf , while other isotopes like ^{183}W , ^{184}W , and ^{186}W are not.[\[1\]](#) Isotopic data are typically reported as $\epsilon^{182}\text{W}$, which represents the deviation in the $^{182}\text{W}/^{184}\text{W}$ ratio of a sample from a terrestrial standard, in parts per 10,000.[\[1\]](#)

Applications in Geological and Planetary Science

The Hf-W system has been widely applied to date a variety of early Solar System processes:

- **Planetary Core Formation:** The primary application of Hf-W dating is to determine the timescale of core formation in terrestrial planets and asteroids.[\[3\]](#)[\[5\]](#)[\[6\]](#) By analyzing the $\epsilon^{182}\text{W}$ of mantle-derived rocks, scientists can model the timing of metal-silicate separation.
- **Accretion and Differentiation of Planetesimals:** Analysis of iron meteorites, which are remnants of the cores of early planetesimals, provides precise ages for their formation and differentiation, typically within the first 1-3 million years of the Solar System.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Formation of the Moon:** The Hf-W isotopic compositions of lunar samples have been crucial in constraining models for the Moon's formation, particularly the Giant Impact Hypothesis.[\[4\]](#)[\[8\]](#)[\[9\]](#) The nearly identical $\epsilon^{182}\text{W}$ of the Earth and Moon's mantles presents a significant constraint on the conditions of the impact.[\[5\]](#)[\[6\]](#)
- **Early Mantle Processes:** Variations in $\epsilon^{182}\text{W}$ within terrestrial and Martian rocks can provide insights into early mantle differentiation processes, such as the crystallization of magma oceans.[\[3\]](#)
- **Late Accretion:** The Hf-W system can also be used to trace the addition of chondritic material to planetary bodies after core formation has ceased, a process known as "late veneer".[\[2\]](#)[\[10\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data related to the Hf-W dating system.

Table 1: Isotopic Properties and Ratios

Parameter	Value	Reference(s)
¹⁸² Hf Half-life	8.9 ± 0.1 million years	[1]
Initial Solar System ε ¹⁸² W	-3.45 ± 0.25	[1]
Modern Bulk Silicate Earth (BSE) ε ¹⁸² W	+1.9 ± 0.1	[8]
Chondritic Meteorites ε ¹⁸² W	-1.9 ± 0.1	[1]
Initial ¹⁸² Hf/ ¹⁸⁰ Hf of CHUR	(1.018 ± 0.043) × 10 ⁻⁴	[4]

Table 2: Hf-W Model Ages for Planetary Bodies

Planetary Body / Event	Hf-W Model Age (millions of years after CAI formation)	Reference(s)
Iron Meteorite Parent Bodies	< 1 to ~3	[1][5]
Mars Accretion and Core Formation	~10	[1][5][6]
Earth Accretion and Core Formation	> 34	[5][6]
Moon-Forming Impact	30 - 100 (model dependent)	[1][8]
Allende Chondrite Formation	~2.2	[1]

*CAI: Calcium-Aluminum-rich Inclusions, the first solids to form in the Solar System.

Experimental Protocols

The high-precision measurement of **tungsten** isotopes requires rigorous analytical procedures to separate **tungsten** from the sample matrix and to perform accurate mass spectrometry. The following is a generalized workflow.

A. Sample Preparation and Digestion

- **Sample Selection and Crushing:** Select whole-rock samples or mineral separates. Crush the samples into a fine powder in a clean environment to avoid contamination.
- **Dissolution:**
 - For silicate samples, dissolve the powdered sample in a mixture of concentrated hydrofluoric (HF) and nitric (HNO₃) acids in a sealed PFA vessel on a hotplate for several days.[\[11\]](#)
 - For metal samples, dissolve in a mixture of nitric (HNO₃) and hydrochloric (HCl) acids.[\[11\]](#)

B. Chemical Separation of **Tungsten**

A multi-stage chromatographic process is employed to isolate **tungsten** from other elements that could interfere with mass spectrometric analysis.

- **Anion Exchange Chromatography (Primary Separation):**
 - Use an anion exchange resin (e.g., Bio-Rad AG1-X8) in a column.[\[11\]](#)[\[12\]](#)
 - Load the dissolved sample onto the column.
 - Elute matrix elements using various acid mixtures (e.g., HCl-HF).
 - Collect the fraction containing **tungsten**. This step also often separates Ti, Zr, and Hf along with W.[\[12\]](#)
- **Extraction Chromatography (Purification):**
 - Further purify the **tungsten** fraction using extraction chromatography (e.g., with TODGA resin).[\[12\]](#) This step is crucial for removing interfering elements like Ti, Zr, and Hf.

- A two-step extraction may be used to first separate W from Ti and then from Zr-Hf.[12]

C. Mass Spectrometry

High-precision **tungsten** isotope ratio measurements are typically performed using either Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) or Negative Thermal Ionization Mass Spectrometry (N-TIMS).

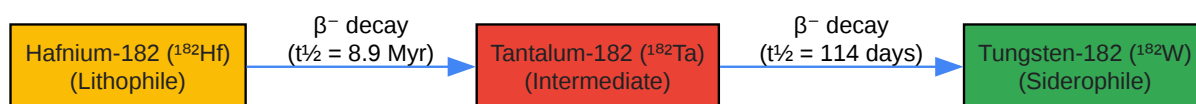
- MC-ICP-MS:
 - Introduce the purified **tungsten** solution into the plasma source of the MC-ICP-MS.
 - Measure the ion beams of the different **tungsten** isotopes simultaneously using multiple Faraday cup collectors.
 - Correct for instrumental mass fractionation using either an external standard (e.g., Re) or a double-spike technique.[11][13]
- N-TIMS:
 - Load the purified **tungsten** sample onto a rhenium filament.[14]
 - Add an activator solution (e.g., containing La and Gd) to enhance ionization.[14]
 - Measure the **tungsten** isotopes as WO_3^- ions in negative ion mode.[12][14]
 - This method can achieve very high precision, with variations in $^{182}\text{W}/^{184}\text{W}$ smaller than 10 ppm being detectable.[14]

D. Data Reduction

- Correct for interferences from other elements (e.g., Os, Re, Ta) and their oxides.[14]
- Apply corrections for instrumental mass fractionation.
- Calculate the $\epsilon^{182}\text{W}$ values relative to a standard.

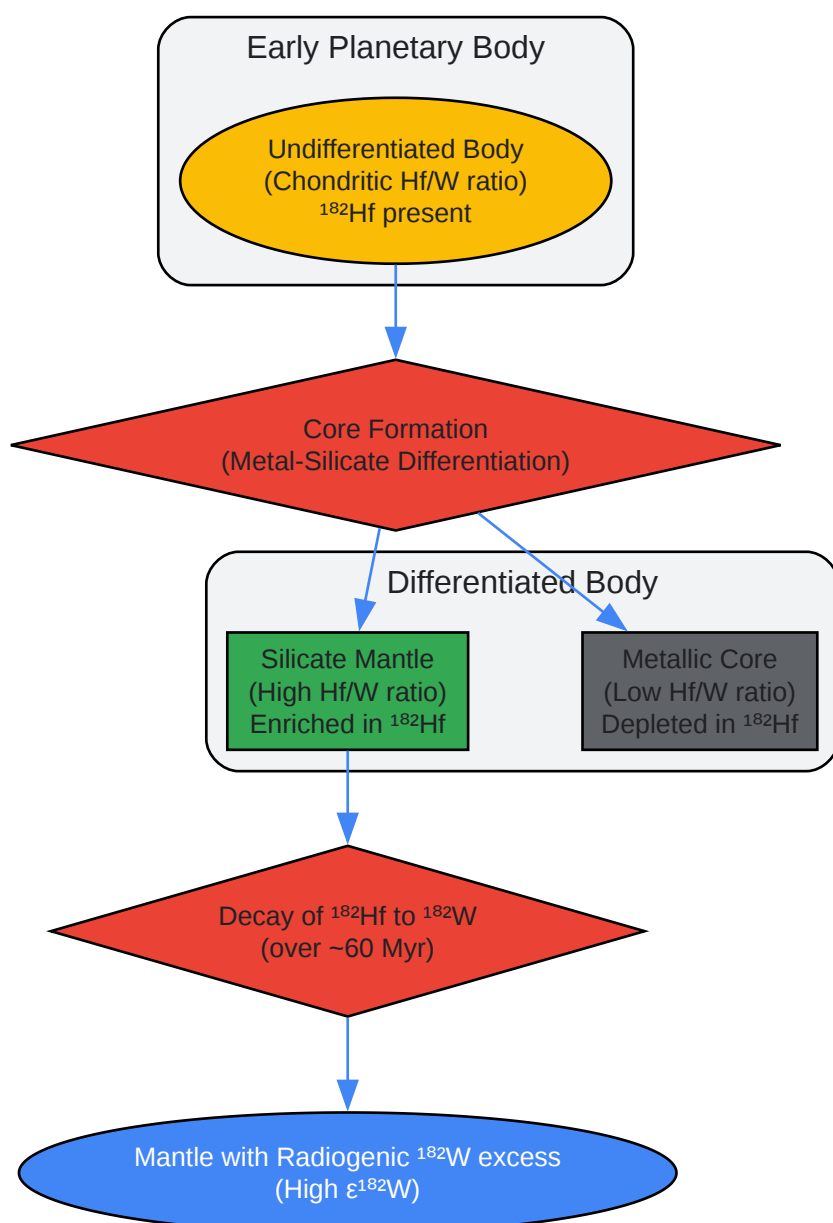
Visualizations

The following diagrams illustrate the key processes involved in Hf-W dating.



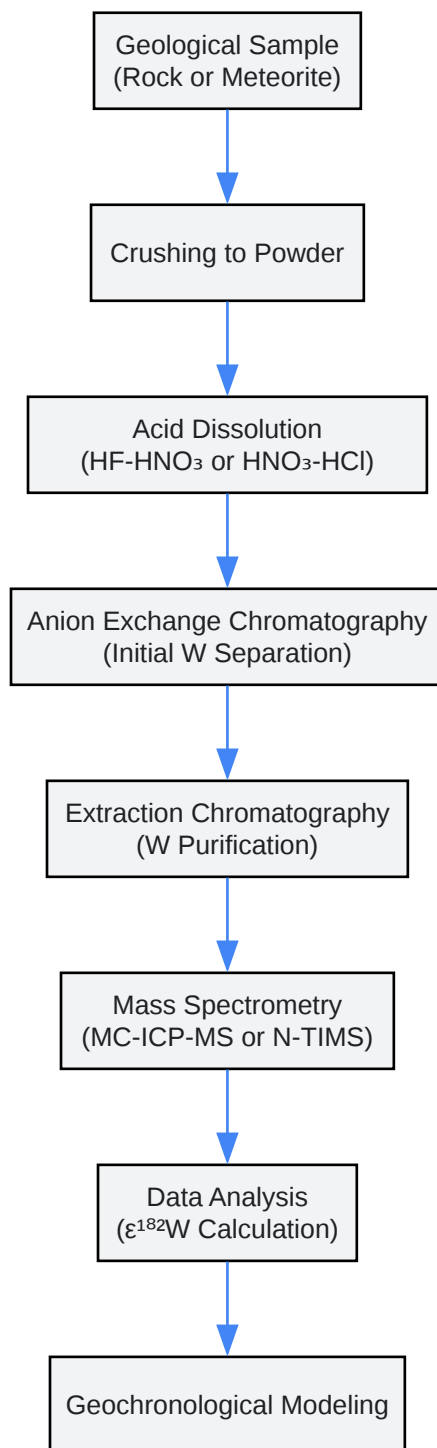
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Caption: The two-stage beta decay of Hafnium-182 to **Tungsten-182**.



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Caption: Logical workflow of the Hf-W system in dating planetary core formation.

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- To cite this document: BenchChem. [Tungsten Isotope Applications in Geological Dating: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148046#tungsten-isotope-applications-in-geological-dating]

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